

Carzenide (4-Sulfamoylbenzoic acid) Profile

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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The table below summarizes the key identified characteristics of **Carzenide** from the search results.

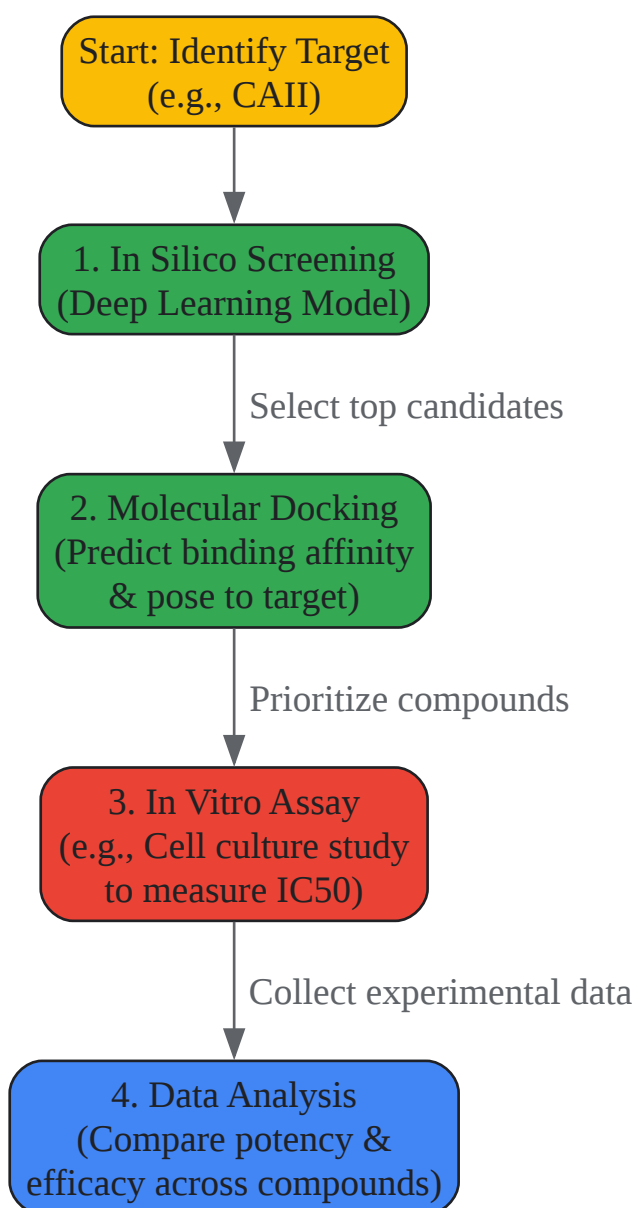
Property	Description
CAS Number	138-41-0 [1] [2]
IUPAC Name	4-Sulfamoylbenzoic acid [1] [2]
Molecular Formula	C7H7NO4S [1] [2]
Molecular Weight	201.20 g/mol [1] [2]
Biological Activity	Strong, competitive Carbonic Anhydrase II (CAII) inhibitor [1]
Research Applications	Studied in research contexts for epilepsy and cervical cancer [1]
Metabolic Note	Major circulating metabolite of the drug Mafenide [1]

Experimental Data and Research Context

The search results provided information on **Carzenide**'s properties and one general experimental approach, but not direct comparative studies.

- **In Vitro Experimental Mention:** One source notes that in a cell-based study, **Carzenide** (at 100 μM ; with 2 hours of pretreatment) was used to negate a fluorescence signal in HeLa cells (a cervical cancer cell line), which was part of a method to validate a cellular assay [1]. However, this result is presented as a methodological control rather than a comparative efficacy measurement.
- **Proposed Workflow for Comparison:** A publication on a different drug (Vismodegib) details a robust methodology for identifying and validating enzyme inhibitors that could serve as a template for comparing **Carzenide** with other CAII inhibitors [3]. The workflow integrates **deep learning prediction**, **molecular docking**, and **experimental validation** in cell culture studies.

The following diagram illustrates this potential comparative analysis workflow:



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Current Information Limitations

A comprehensive "Comparison Guide" on relative effectiveness cannot be created at this time due to gaps in the search results:

- **No Direct Comparative Data:** The search did not find studies that directly pit **Carzenide** against other Carbonic Anhydrase inhibitors (e.g., Acetazolamide) with quantitative measures of relative potency (IC50), efficacy, or selectivity.
- **Lack of Broader Context:** Information on key parameters for a fair comparison—such as **isoform selectivity** against other CA enzymes, **pharmacokinetic profiles** (absorption, distribution, metabolism, excretion), and **in vivo toxicity data**—is absent from the results.

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References

1. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
2. 4-Sulfamoylbenzoic acid | Carzenide | Sulfamides [ambeed.com]
3. Vismodegib Identified as a Novel COX-2 Inhibitor via Deep ... [pmc.ncbi.nlm.nih.gov]

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